Comprehensive Safety and Handling Guide for 2,4-Heptadienal

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2,4-Heptadienal*
CAS No.:	*5910-85-0*
Cat. No.:	*B1582088*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical reagents. This guide provides essential, immediate safety and logistical information for the handling of **2,4-Heptadienal**, including personal protective equipment (PPE) recommendations, procedural guidance for handling and storage, and protocols for disposal.

Physicochemical and Toxicological Data

A summary of key quantitative data for **2,4-Heptadienal** is presented below. This information is critical for a comprehensive risk assessment prior to handling the substance.

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Property	Value	Reference
Molecular Formula	$C_7H_{10}O$	[1][2]
Molecular Weight	110.15 g/mol	[1][2]
Appearance	Yellow, clear liquid	[1][3][4]
Flash Point	62 °C (144 °F) - closed cup	[1]
Specific Gravity	0.881 g/cm³ at 25 °C (77 °F)	[1][3]
Boiling Point	84 - 84.5 °C (183 - 184.1 °F)	[1]
Solubility	Insoluble in water; soluble in alcohol.[5]	[3][5]
LD50 Oral (Rat)	1,150 mg/kg	[1]
LD50 Dermal (Rabbit)	313 mg/kg	[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following PPE should be used when handling **2,4-Heptadienal**:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[6][7] A face shield is also recommended.[1]
- Skin Protection:
  - Gloves: Chemical-resistant gloves, such as neoprene or PVC, must be worn.[3] Gloves must be inspected before use and replaced if contaminated.[3][7] Proper glove removal technique (without touching the glove's outer surface) should be followed.[1][7]
  - Clothing: A complete chemical-resistant suit or overalls and impervious clothing are required to prevent skin contact.[1][6][7]
- Respiratory Protection: If exposure limits are exceeded or if there is a risk of inhalation, a full-face respirator with appropriate cartridges (e.g., Type A Filter) should be used.[1][3][4]

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Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[4][7]

Handling and Storage Procedures

Proper handling and storage are crucial to maintain the stability of **2,4-Heptadienal** and prevent hazardous situations.

- Handling:
  - Avoid all personal contact, including inhalation of vapors or mist.[1][3][7]
  - Do not eat, drink, or smoke when using this product.[6][7][8]
  - Wash hands thoroughly after handling.[1][6] Contaminated clothing should be removed immediately and washed before reuse.[6][7]
  - Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[1][6]
- Storage:
  - Store in a cool, dry, and well-ventilated place away from sources of ignition.[4][6]
  - Keep containers tightly closed and sealed.[3][6] If containers are opened, they must be carefully resealed and kept upright to prevent leakage.[1]
  - Store away from incompatible materials such as oxidizing agents, bases, and strong reducing agents.[3]

Emergency Procedures

In the event of an emergency, follow these procedures:

- Spill Response:
  - Minor Spills: Remove all ignition sources and clean up spills immediately.[3]

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- Major Spills: Evacuate the area and move upwind.[3] Alert emergency responders.[3] Contain the spillage and collect it with an electrically protected vacuum cleaner or by wet-brushing.[1] Place the collected material in a suitable, closed container for disposal.[1]

- First Aid:
  - If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[4][6]
  - In Case of Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical help.[6]
  - In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and get medical aid.[4][6]
  - If Swallowed: Do NOT induce vomiting. Rinse mouth with water and get medical help.[1][4][6]

Disposal Plan

All waste, including contaminated materials and empty containers, must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.[3] Do not allow the chemical to enter drains.[1][6] Puncture containers to prevent reuse.[3] It is recommended to consult with a licensed professional waste disposal service.

Operational Workflow for Handling 2,4-Heptadienal

The following diagram illustrates the standard operating procedure for the safe handling of **2,4-Heptadienal**, from preparation to disposal.

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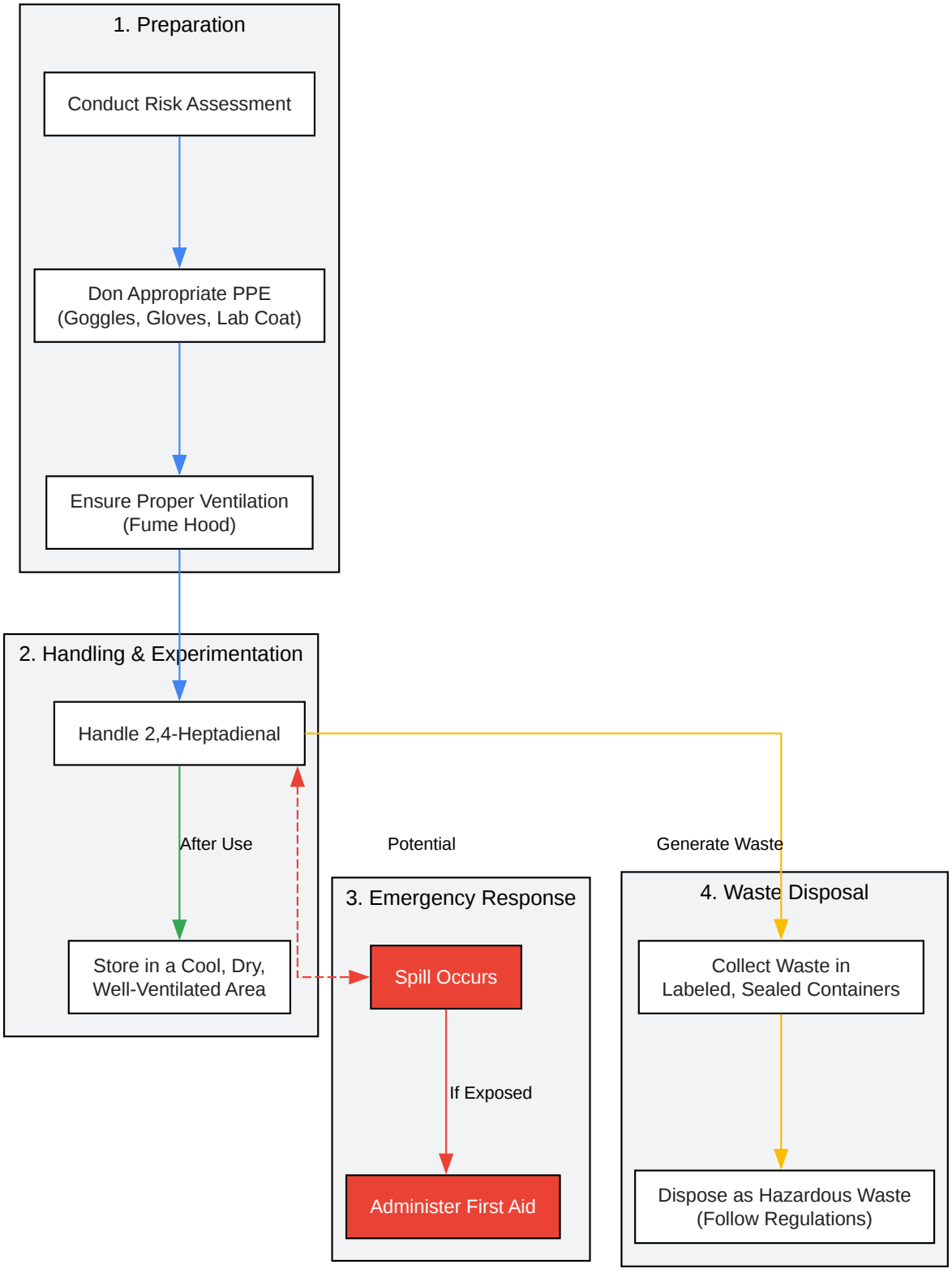

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Caption: Workflow for Safe Handling of **2,4-Heptadienal**.

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